

A Comprehensive Guide to H-Ala-OEt.HCl: Synonyms, Applications, and Experimental Protocols

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Compound of Interest

Compound Name: *H-Ala-OEt.HCl*

Cat. No.: *B555103*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **H-Ala-OEt.HCl**, a fundamental building block in synthetic chemistry. Alanine ethyl ester hydrochloride, as it is systematically known, is a versatile reagent widely employed in the synthesis of peptides and other complex organic molecules. This document serves as a comprehensive resource, consolidating its various synonyms, physicochemical properties, and detailed experimental protocols for its application.

Understanding the Nomenclature: A Table of Synonyms

The compound **H-Ala-OEt.HCl** is known by a multitude of names in chemical literature and supplier catalogs. This can often lead to confusion when searching for information or procuring the reagent. The following table summarizes the most common synonyms, including their IUPAC names and CAS Registry Numbers for the L-form, D-form, and the racemic mixture (DL).

| Synonym Category | Synonym | Stereochemistry | CAS Number |
|---|---------------------------------------|--------------------|-----------------------------|
| Common Abbreviation | H-Ala-OEt.HCl | L | 1115-59-9[1][2][3][4][5][6] |
| H-L-Ala-OEt.HCl | L | 1115-59-9 | |
| L-Ala-OEt HCl | L | 1115-59-9[7] | |
| H-D-Ala-OEt.HCl | D | 6331-09-5[8] | |
| H-DL-Ala-OEt.HCl | DL | 617-27-6[9] | |
| IUPAC Name | Ethyl L-alaninate hydrochloride | L | 1115-59-9[2][10][11] |
| Ethyl (S)-2-aminopropanoate hydrochloride | L | 1115-59-9[1][7] | |
| (S)-2-Aminopropionic acid ethyl ester hydrochloride | L | 1115-59-9[1][2][7] | |
| Ethyl D-alaninate hydrochloride | D | 6331-09-5[12] | |
| (R)-Ethyl 2-aminopropanoate hydrochloride | D | 6331-09-5[9][12] | |
| Ethyl DL-alaninate hydrochloride | DL | 617-27-6[9] | |
| ethyl 2-aminopropanoate;hydrochloride | DL | 617-27-6[9] | |
| Other Names | L-Alanine, ethyl ester, hydrochloride | L | 1115-59-9[5] |
| Alanine ethyl ester hydrochloride | L | 1115-59-9[10][11] | |

| | | |
|-------------------------------------|---|------------------|
| D-Alanine ethyl ester hydrochloride | D | 6331-09-5[8][12] |
|-------------------------------------|---|------------------|

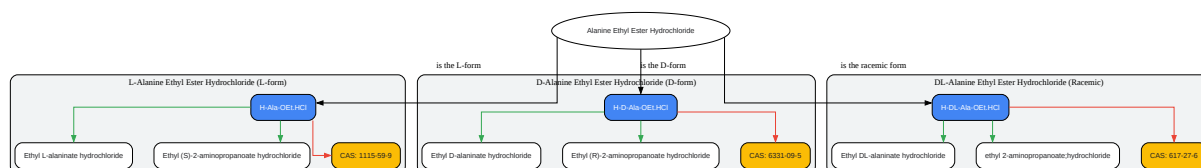
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|--------------------------------------|----|-------------|
| DL-Alanine ethyl ester hydrochloride | DL | 617-27-6[9] |
|--------------------------------------|----|-------------|

Physicochemical Data

| Property | Value | Stereochemistry |
|--------------------------------------|--|-----------------|
| Molecular Formula | C5H12ClNO2 | L, D, DL |
| Molecular Weight | 153.61 g/mol | L, D, DL[2] |
| Melting Point | 77-83 °C | L[6] |
| Appearance | White to almost white powder or crystals | L, D, DL |
| Optical Rotation ([α] _D) | +2.0 to +4.0° (c=2.5, H ₂ O) | L[6] |

Logical Relationship of Synonyms

The following diagram illustrates the hierarchical relationship between the various synonyms for Alanine ethyl ester hydrochloride.



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Caption: Hierarchical relationship of **H-Ala-OEt.HCl** synonyms.

Experimental Protocols

H-Ala-OEt.HCl is a crucial starting material in various chemical transformations, most notably in peptide synthesis. Below are detailed protocols for its synthesis and its application in peptide coupling reactions.

Protocol 1: Synthesis of L-Alanine Ethyl Ester Hydrochloride

This protocol describes the synthesis of L-Alanine ethyl ester hydrochloride from L-alanine.

Materials:

- L-alanine
- Ethanol (absolute)

- Thionyl chloride (SOCl_2) or Hydrogen chloride (HCl) gas
- Diethyl ether

Procedure using Thionyl Chloride:

- Dissolve L-alanine (e.g., 3.56 g, 0.04 mol) in absolute ethanol (30 mL) in a round-bottom flask equipped with a magnetic stirrer and cool the mixture to $-5\text{ }^\circ\text{C}$ in an ice-salt bath.
- Slowly add thionyl chloride (3.6 mL) dropwise to the stirred suspension.
- After the addition is complete, warm the reaction mixture to $78\text{ }^\circ\text{C}$ and reflux for 1.5 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, remove the solvent by vacuum distillation to yield L-alanine ethyl ester hydrochloride as a white solid. The reported yield is over 80%.^[2]

Procedure using Hydrogen Chloride Gas:

- Suspend L-alanine (e.g., 100 g, 1.12 mol) in dry ethanol (800 mL).
- Bubble dry hydrogen chloride gas through the suspension while stirring.
- Reflux the resulting solution for 2 hours.
- Concentrate the solution in vacuo.
- Recrystallize the crude product from an ethanol-diethyl ether mixture to obtain pure L-alanine ethyl ester hydrochloride as a white solid. A yield of 98% has been reported for this method.^[2]

Protocol 2: General Peptide Coupling Reaction using H-Ala-OEt.HCl

This protocol outlines a general procedure for coupling an N-protected amino acid to L-alanine ethyl ester hydrochloride.

Materials:

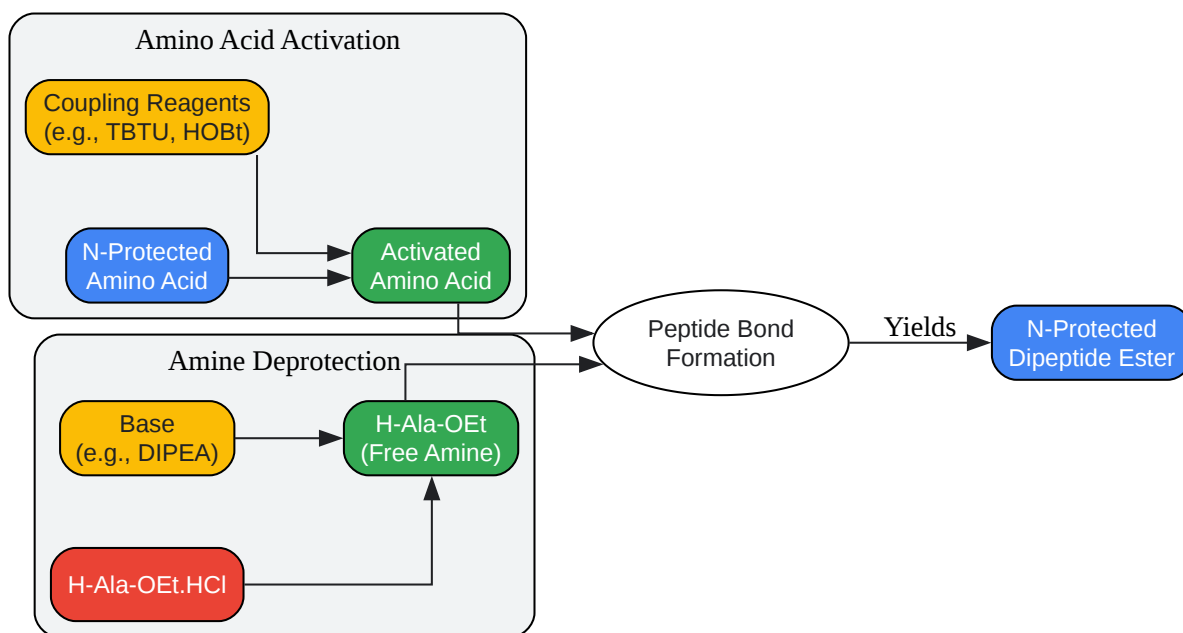
- N-Boc-protected amino acid (e.g., Boc-Phe-OH)
- L-Alanine ethyl ester hydrochloride (**H-Ala-OEt.HCl**)
- Coupling agents: TBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium tetrafluoroborate) and HOBt (Hydroxybenzotriazole)
- Base: DIPEA (N,N-Diisopropylethylamine)
- Solvent: Ethyl acetate

Procedure:

- In a reaction vessel, dissolve the N-Boc-protected amino acid (1 mmol), TBTU (1.1 mmol), and HOBt·H₂O in ethyl acetate (7 mL).
- Stir the mixture for 10 minutes at room temperature to activate the carboxylic acid.
- In a separate flask, neutralize **H-Ala-OEt.HCl** (1.2 mmol) with DIPEA (3 mmol) in a suitable solvent like ethyl acetate.
- Add the neutralized **H-Ala-OEt.HCl** solution to the activated amino acid mixture.
- Stir the reaction mixture for 12 hours at room temperature.
- Monitor the reaction progress by TLC (e.g., using a mobile phase of H₂O/Methanol/ethyl acetate 1:2:10).
- Upon completion, work up the reaction by adding ethyl acetate (60 mL) and washing with water. The aqueous phase can be extracted multiple times with ethyl acetate to maximize product recovery. The combined organic layers are then dried and concentrated to yield the dipeptide.

Experimental Workflow for Peptide Synthesis

The following diagram illustrates a typical workflow for a solution-phase peptide synthesis utilizing **H-Ala-OEt.HCl** as the C-terminal amino acid ester.



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